

An In-depth Technical Guide to Fmoc-D-3,3-Diphenylalanine: Molecular Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fmoc-D-3,3-Diphenylalanine*

Cat. No.: *B557690*

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This guide provides essential information regarding the molecular characteristics of **Fmoc-D-3,3-Diphenylalanine**, a key reagent in peptide synthesis and drug discovery. The data presented is intended for researchers, scientists, and professionals engaged in drug development.

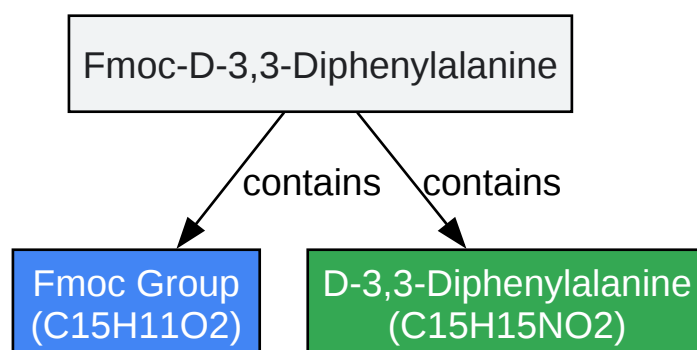
Physicochemical Data

The fundamental molecular properties of **Fmoc-D-3,3-Diphenylalanine** are summarized in the table below. These values are crucial for stoichiometric calculations in synthesis protocols and for analytical characterization.

| Property | Value |
|----------------------------|---|
| Molecular Formula | C ₃₀ H ₂₅ NO ₄ [1] [2] [3] [4] [5] |
| Molecular Weight | 463.5 g/mol [1] [3] |
| Alternate Molecular Weight | 463.52 g/mol [2] [4] [5] |

Molecular Structure and Composition

Fmoc-D-3,3-Diphenylalanine is an amino acid derivative. Its structure is composed of a D-3,3-Diphenylalanine core, which is protected at the amino group by a Fluorenylmethyloxycarbonyl (Fmoc) group. This composition is illustrated in the following diagram.



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Diagram of **Fmoc-D-3,3-Diphenylalanine**'s molecular components.

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References

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